

Application Notes: MW-150 Hydrochloride for Primary Glial Cell Culture

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Compound of Interest

Compound Name: MW-150 hydrochloride

Cat. No.: B11931665

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Introduction

MW-150 hydrochloride (also known as MW01-18-150SRM) is a potent, selective, and central nervous system (CNS) penetrant small molecule inhibitor of p38 α mitogen-activated protein kinase (MAPK).[1][2][3] The p38 α MAPK signaling pathway plays a critical role in the inflammatory response of glial cells (astrocytes and microglia).[4] In various CNS disorders, over-activation of this pathway in glia leads to the excessive production of proinflammatory cytokines and neuroinflammation, contributing to synaptic dysfunction and disease progression.[4][5][6] MW-150 attenuates this neuroinflammatory response by selectively inhibiting p38 α MAPK, thereby blocking the downstream phosphorylation of substrates like MAPK-activated protein kinase 2 (MK2) and reducing the production of key inflammatory mediators such as Interleukin-1 beta (IL-1 β).[1][2]

These properties make MW-150 a valuable research tool for studying neuroinflammatory processes in vitro using primary glial cell cultures. Its application allows for the controlled investigation of the p38 α MAPK pathway's role in glial activation and its potential as a therapeutic target for neurological and neuropsychiatric disorders.[5]

Mechanism of Action

In activated glial cells, various stressors or inflammatory stimuli (e.g., lipopolysaccharide, LPS) trigger the p38 α MAPK signaling cascade. Activated p38 α MAPK phosphorylates downstream targets, including MK2, which in turn leads to the stabilization of mRNAs for proinflammatory cytokines and their subsequent synthesis and release. MW-150 binds to the active site of p38 α

MAPK, preventing the phosphorylation of its substrates and thereby suppressing the inflammatory cascade.[\[1\]](#)[\[4\]](#)

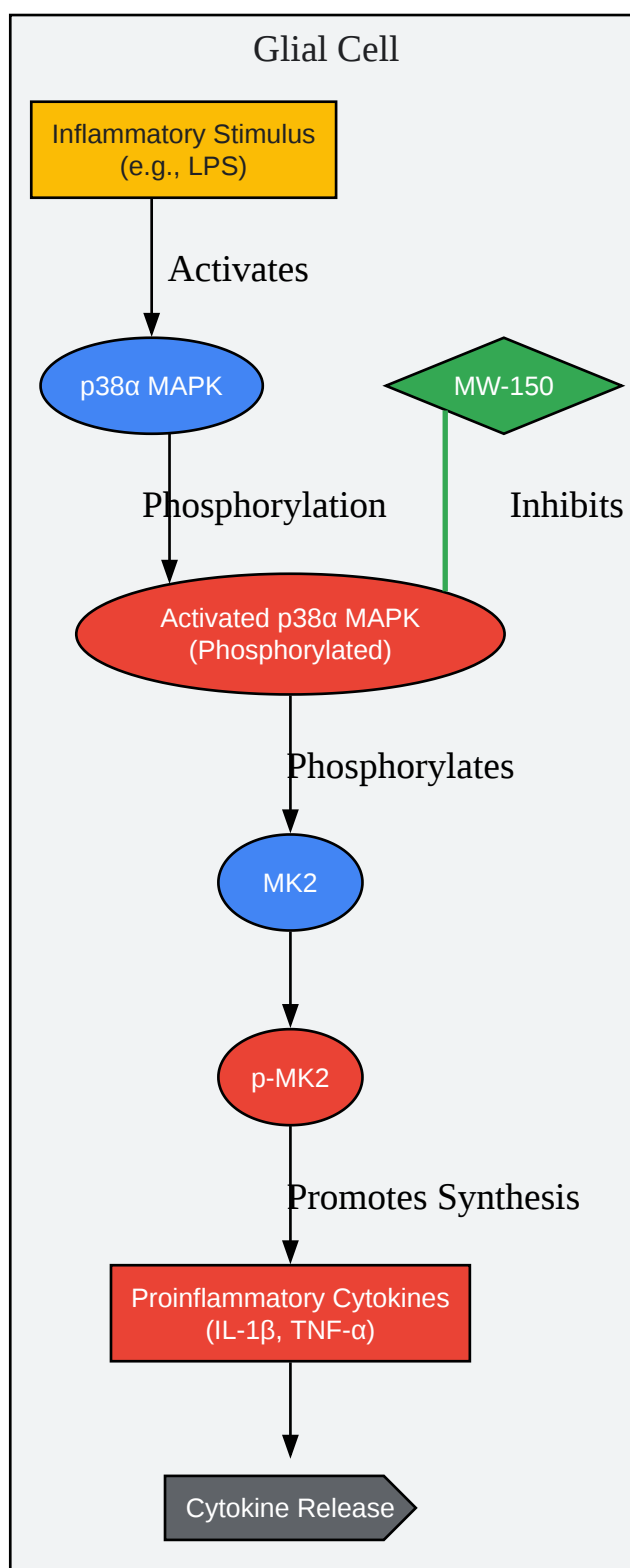
Quantitative Data Summary

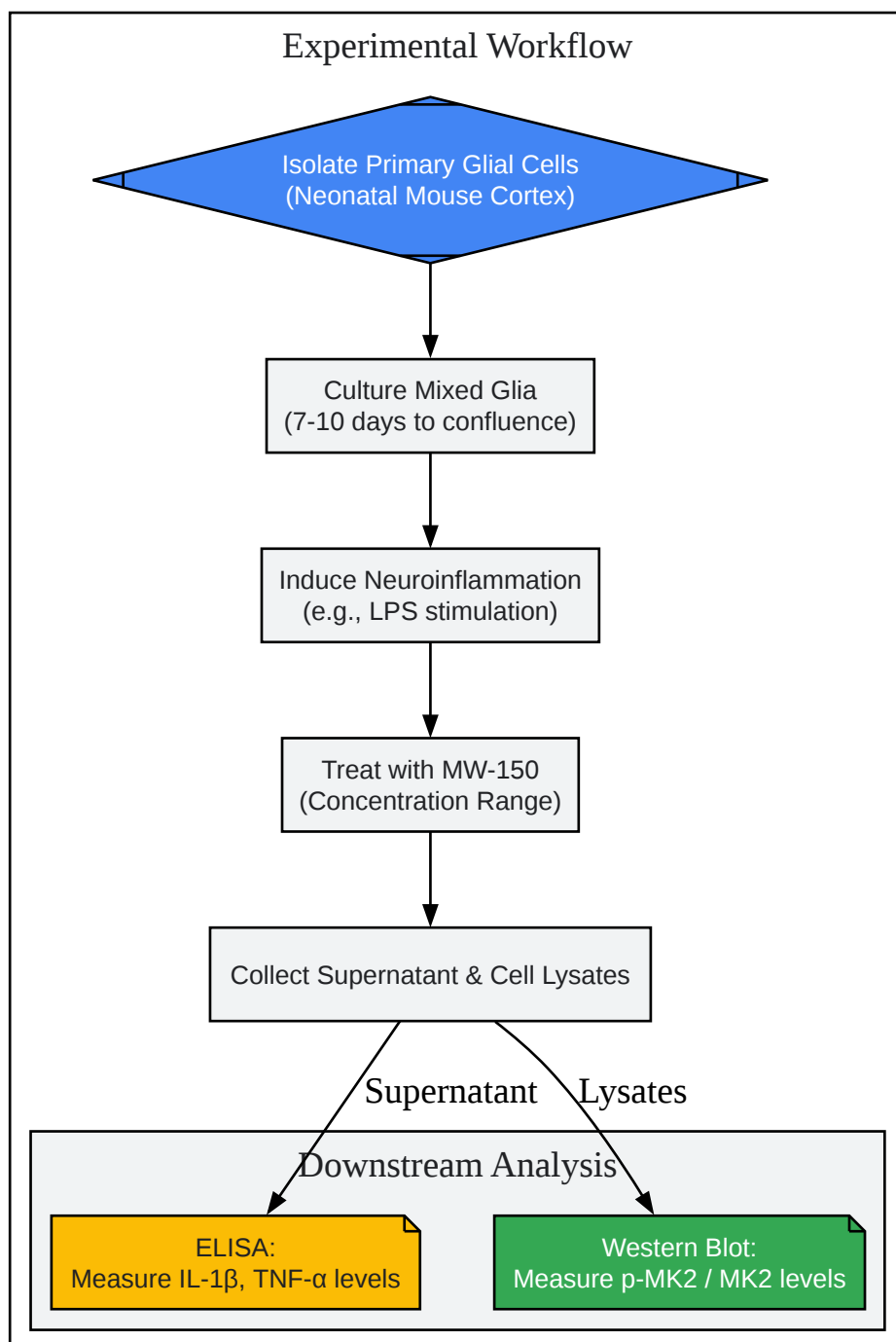
The following table summarizes the key in vitro efficacy data for MW-150 in glial cells.

Parameter	Value	Cell System	Description
Ki	101 nM	N/A	Inhibitor constant for p38α MAPK. [1] [2] [3]
IC50 (p-MK2)	332 nM	Activated Glia	Concentration required to inhibit 50% of the phosphorylation of the endogenous p38α MAPK substrate, MK2. [1] [2]
IC50 (IL-1β)	936 nM	Activated Glia	Concentration required to inhibit 50% of the production of the proinflammatory cytokine IL-1β. [1] [2]

Visualizations

Signaling Pathway of p38α MAPK Inhibition by MW-150





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